Application Note & Protocol: High-Throughput Analysis of Fluvoxamine using UPLC-MS/MS

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Compound of Interest		
Compound Name:	*(E)-Fluvoxamine-d4 Maleate*	
CAS No.:	*1432075-74-5*	
Cat. No.:	*B602464*	*Get Quote*

Abstract

This document provides a comprehensive and validated protocol for the high-throughput quantification of Fluvoxamine in human plasma using Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS). The methodology detailed herein is optimized for sensitivity, specificity, and rapid analysis time, making it suitable for clinical research, therapeutic drug monitoring, and pharmacokinetic studies. We will elaborate on the scientific rationale behind each step, from sample preparation to data analysis, ensuring a robust and reproducible workflow.

Introduction to Fluvoxamine Analysis

Fluvoxamine is a selective serotonin reuptake inhibitor (SSRI) widely prescribed for the treatment of major depressive disorder and obsessive-compulsive disorder.[1] Given its therapeutic importance, a reliable and efficient analytical method for its quantification in biological samples is crucial for both clinical and research purposes. UPLC-MS/MS has emerged as the gold standard for such applications due to its superior sensitivity, selectivity, and speed.[2][3] This application note addresses the critical aspects of developing and validating a high-throughput UPLC-MS/MS method for Fluvoxamine.

Method Rationale and Optimization

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The primary objective in developing a high-throughput method is to minimize sample analysis time without compromising data quality. This is achieved through a combination of efficient sample preparation, rapid chromatographic separation, and sensitive mass spectrometric detection.

- Sample Preparation: The choice of sample preparation technique is critical for removing matrix interferences and concentrating the analyte of interest. Protein precipitation is a simple and effective method for plasma samples, offering high recovery and compatibility with high-throughput workflows.[4][5][6]

- Chromatography: UPLC technology, with its sub-2 µm particle columns, allows for faster separations and higher resolution compared to conventional HPLC. A reversed-phase C18 column is ideal for retaining and separating a moderately polar compound like Fluvoxamine.[4][6] The mobile phase composition is optimized to achieve sharp peak shapes and a short retention time.

- Mass Spectrometry: Tandem mass spectrometry (MS/MS) provides exceptional selectivity and sensitivity through Multiple Reaction Monitoring (MRM).[7] This technique involves selecting the precursor ion of Fluvoxamine, fragmenting it, and then monitoring a specific product ion. This process minimizes background noise and allows for accurate quantification even at low concentrations.

Experimental Workflow

The overall workflow for the high-throughput analysis of Fluvoxamine is depicted in the following diagram:

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